

# Commercial Sources and Availability of Sodium Octanoate- $^{13}\text{C}_8$ : A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium octanoate C-13

Cat. No.: B1324543

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## Introduction

Sodium octanoate, the sodium salt of octanoic acid, is a medium-chain fatty acid that plays a significant role in various biological processes and has found numerous applications in biomedical research and pharmaceutical development. Its isotopically labeled form, Sodium octanoate- $^{13}\text{C}_8$ , is an invaluable tool for metabolic research, enabling the tracing of fatty acid metabolism and energy production in vivo and in vitro. This technical guide provides a comprehensive overview of the commercial sources, availability, and key applications of Sodium octanoate- $^{13}\text{C}_8$ , with a focus on quantitative data, experimental protocols, and relevant biological pathways.

## Commercial Availability and Product Specifications

Sodium octanoate- $^{13}\text{C}_8$  is available from several specialized chemical suppliers that produce stable isotope-labeled compounds. The most common form is uniformly labeled ( $\text{U-}^{13}\text{C}_8$ ), where all eight carbon atoms are the  $^{13}\text{C}$  isotope. Other labeling patterns, such as carboxyl-labeled ( $1\text{-}^{13}\text{C}$ ) and partially labeled (e.g.,  $1,2,3,4\text{-}^{13}\text{C}_4$ ), are also commercially available. The primary vendors for these products are Cambridge Isotope Laboratories, Inc. (CIL), Sigma-Aldrich (now part of Merck), and Eurisotop.

Below is a summary of the typical product specifications for various isotopically labeled Sodium octanoate products. Researchers should always refer to the supplier's certificate of analysis for

lot-specific data.

Product Name	Supplier	Catalog Number (Example)	Isotopic Labeling	Isotopic Enrichment (atom % $^{13}\text{C}$ )	Chemical Purity	CAS Number (Labelled)	Molecular Weight (g/mol)
Sodium octanoate (U- $^{13}\text{C}_8$ )	Cambridge Isotope Laboratories, Inc.	CLM-9617	Uniform $^{13}\text{C}_8$	$\geq 99\%$	$\geq 98\%$	2687960-11-6	174.14
Sodium octanoate (U- $^{13}\text{C}_8$ )	Eurisotop	CLM-9617	Uniform $^{13}\text{C}_8$	99%	98%	2687960-11-6	174.14
Sodium octanoate-1- $^{13}\text{C}$	Sigma-Aldrich	490415	Carboxyl- $^{13}\text{C}$	99%	Not specified	201612-61-5	167.19
Sodium octanoate (1- $^{13}\text{C}$ )	Cambridge Isotope Laboratories, Inc.	CLM-1948	Carboxyl- $^{13}\text{C}$	99%	$\geq 98\%$	201612-61-5	167.19
Sodium octanoate (1,2,3,4- $^{13}\text{C}_4$ )	Cambridge Isotope Laboratories, Inc.	CLM-3876	$^{13}\text{C}_4$ at positions 1,2,3,4	99%	$\geq 98\%$	1313734-79-0	170.16
Sodium octanoate-2,4,6,8- $^{13}\text{C}_4$	Sigma-Aldrich	723398	$^{13}\text{C}_4$ at positions 2,4,6,8	99%	Not specified	1173019-19-6	170.16

## Key Applications and Experimental Protocols

### Metabolic Research: Tracing Fatty Acid Oxidation

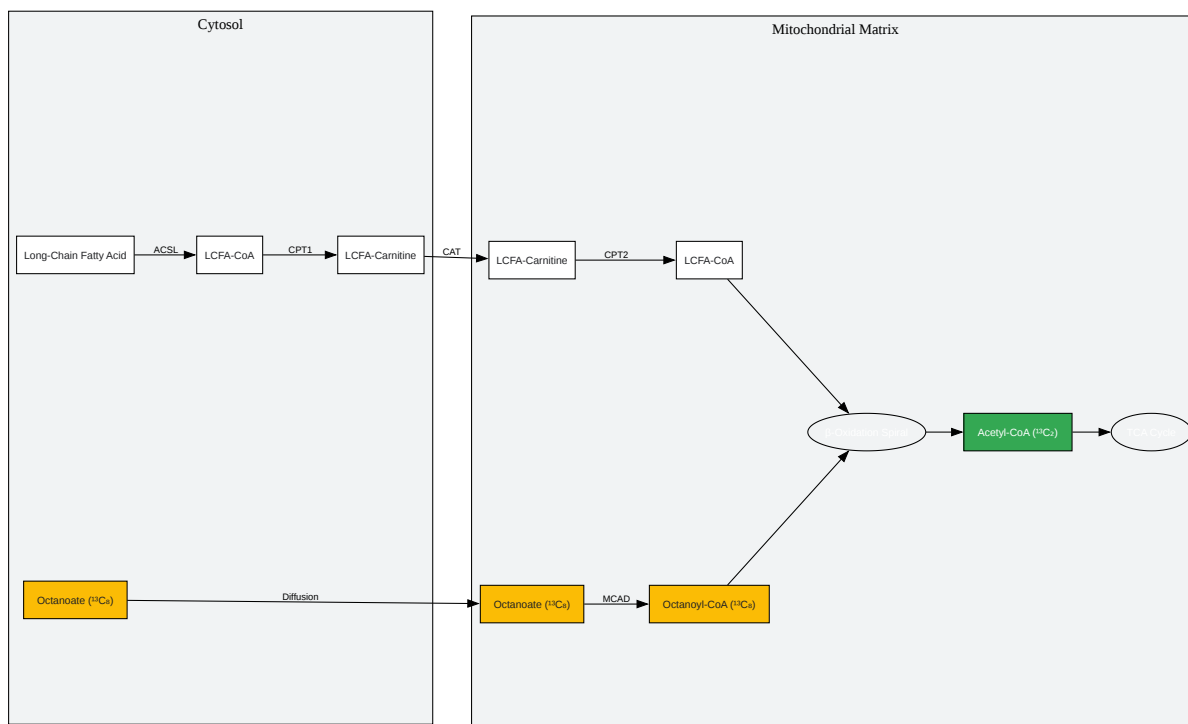
Sodium octanoate- $^{13}\text{C}_8$  is extensively used to study mitochondrial fatty acid  $\beta$ -oxidation. As a medium-chain fatty acid, it can enter the mitochondria independently of the carnitine shuttle, making it a useful probe for investigating mitochondrial function.

#### Experimental Protocol: Assessing Octanoate Oxidation in Tissues

This protocol is adapted from studies investigating fatty acid metabolism in animal models.[\[1\]](#)

- **Animal Preparation:** Anesthetize the subject (e.g., rat) and insert catheters for infusion and blood sampling.
- **Isotope Infusion:** Infuse a solution of  $[\text{U-}^{13}\text{C}_8]$ Sodium octanoate intravenously at a constant rate.
- **Tissue and Blood Sampling:** At the end of the infusion period, collect blood samples and rapidly excise tissues of interest (e.g., liver, heart, skeletal muscle). Freeze tissues immediately in liquid nitrogen.
- **Metabolite Extraction:** Homogenize the frozen tissue and perform a perchloric acid extraction to isolate metabolites.
- **NMR or Mass Spectrometry Analysis:** Analyze the tissue extracts using  $^{13}\text{C}$  NMR spectroscopy or mass spectrometry to determine the incorporation of  $^{13}\text{C}$  into downstream metabolites such as glutamate and acetyl-CoA. The degree of  $^{13}\text{C}$  enrichment in these metabolites provides a quantitative measure of octanoate oxidation.[\[1\]](#)

#### Logical Relationship: Entry of Octanoate into Fatty Acid $\beta$ -Oxidation



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Diagram 1: Simplified pathway of fatty acid entry into mitochondrial  $\beta$ -oxidation.

## Clinical Research: The $^{13}\text{C}$ -Octanoic Acid Breath Test

The  $^{13}\text{C}$ -octanoic acid breath test is a non-invasive method used to measure the rate of gastric emptying of solid food.[2][3][4]  $^{13}\text{C}$ -labeled octanoic acid is incorporated into a solid meal. After ingestion, the rate at which  $^{13}\text{CO}_2$  appears in the breath reflects the rate at which the meal is emptied from the stomach and the octanoic acid is absorbed and metabolized by the liver.

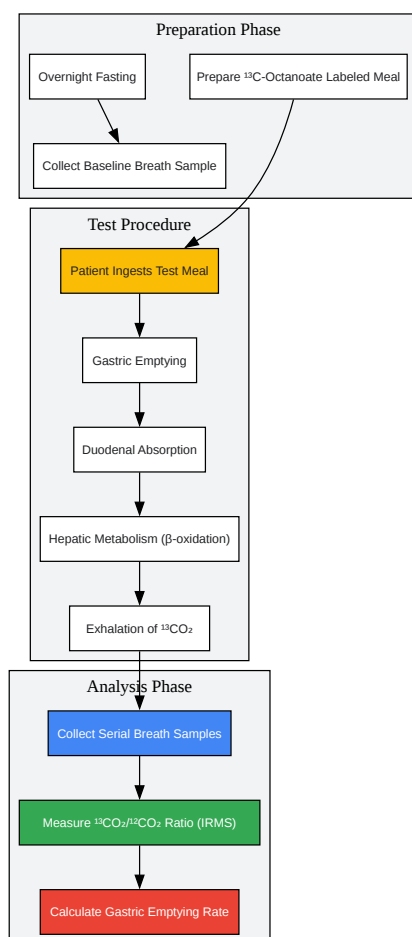
### Experimental Protocol: $^{13}\text{C}$ -Octanoic Acid Breath Test for Gastric Emptying

- Patient Preparation: The patient should fast overnight (at least 8-10 hours).[2]
- Test Meal Preparation: A standardized solid meal, typically scrambled eggs, is prepared. Sodium octanoate-1- $^{13}\text{C}$  (or octanoic acid-1- $^{13}\text{C}$ ) is mixed with the egg yolk before cooking.

[2][4]

- Baseline Breath Sample: Before consuming the meal, a baseline breath sample is collected into a collection bag or tube.[2]
- Meal Ingestion: The patient consumes the entire test meal within a specified time (e.g., 10 minutes).[4]
- Serial Breath Sampling: Breath samples are collected at regular intervals (e.g., every 15-30 minutes) for a period of 4 to 6 hours.[2][5]
- Sample Analysis: The  $^{13}\text{CO}_2/^{12}\text{CO}_2$  ratio in the breath samples is measured using isotope ratio mass spectrometry (IRMS) or non-dispersive infrared spectroscopy (NDIRS).
- Data Analysis: The rate of gastric emptying is calculated from the  $^{13}\text{CO}_2$  excretion curve over time.

Experimental Workflow:  $^{13}\text{C}$ -Octanoic Acid Breath Test



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Diagram 2: Workflow of the  $^{13}\text{C}$ -Octanoic Acid Breath Test.

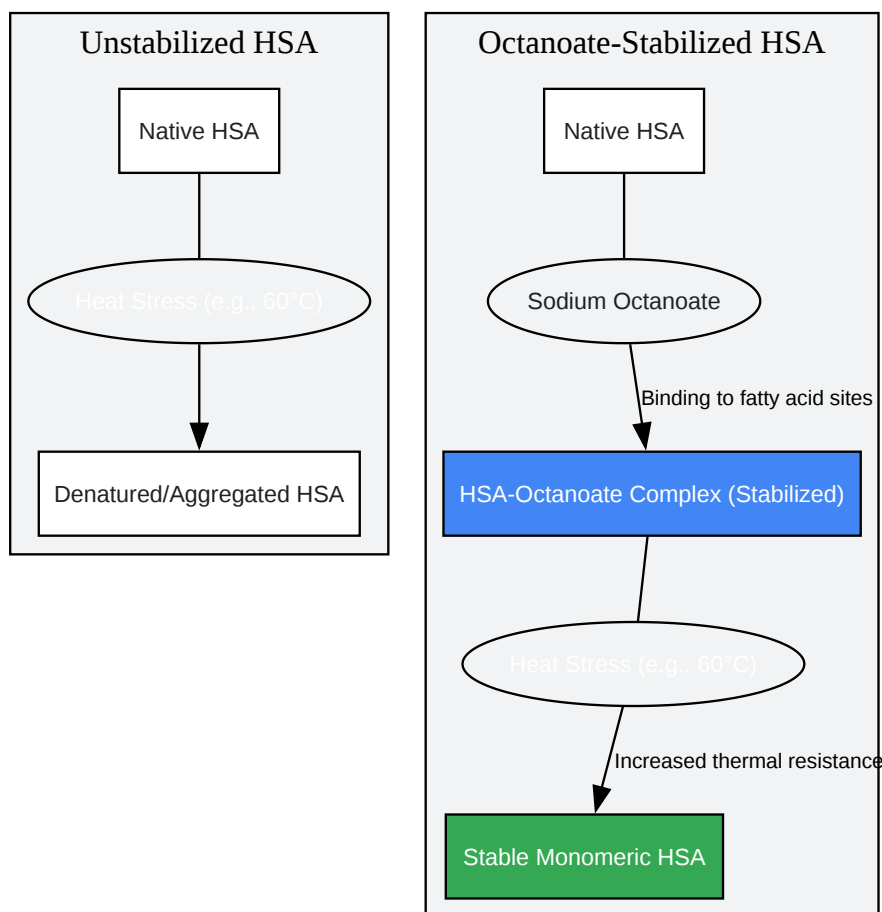
## Pharmaceutical Development: Protein Stabilization

Sodium octanoate is widely used as a stabilizer for therapeutic proteins, particularly human serum albumin (HSA), during pasteurization (heat treatment at  $60^\circ\text{C}$  for 10 hours) and storage. [6][7] It protects the protein from thermal denaturation and aggregation.

### Mechanism of Protein Stabilization

Octanoate binds to specific sites on the albumin molecule, inducing a more stable conformation. This binding increases the thermal stability of the protein, raising its denaturation temperature. [7][8]

### Signaling Pathway: Mechanism of HSA Stabilization by Octanoate



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Diagram 3: Mechanism of Human Serum Albumin (HSA) stabilization by sodium octanoate.

## Conclusion

Sodium octanoate- $^{13}\text{C}_8$  is a versatile and essential tool for researchers in metabolism, clinical diagnostics, and pharmaceutical sciences. Its commercial availability from reputable suppliers ensures high purity and isotopic enrichment, which are critical for reliable experimental outcomes. The applications detailed in this guide, from tracing fatty acid oxidation and measuring gastric emptying to understanding protein stabilization, highlight the breadth of its utility. The provided experimental protocols and pathway diagrams serve as a foundational resource for designing and interpreting studies utilizing this powerful isotopic tracer.

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- To cite this document: BenchChem. [Commercial Sources and Availability of Sodium Octanoate- $^{13}\text{C}_8$ : A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324543#commercial-sources-and-availability-of-sodium-octanoate-13c8]

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